

In-Depth Technical Guide on Z-Arg-SBzl TFA: Structure, Function, and Application

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Compound of Interest

Compound Name: Z-Arg-SBzl TFA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, biochemical properties, and experimental applications of **Z-Arg-SBzl TFA**, a key substrate for activated protein C. The information presented herein is intended to support research and development activities in the fields of hematology, enzymology, and drug discovery.

Core Compound Structure and Properties

Z-Arg-SBzl TFA is the trifluoroacetate salt of S-benzyl-N α -benzyloxycarbonyl-L-arginine thioester. The core structure consists of an L-arginine residue with its amino group protected by a benzyloxycarbonyl (Z) group and its carboxyl group modified to form a thiobenzyl ester. The trifluoroacetate (TFA) anion serves as a counterion to the protonated guanidinium group of the arginine side chain.

The molecular formula for the Z-Arg-SBzl cation is C₂₁H₂₆N₄O₃S, and its molecular weight is 414.52 g/mol. The complete salt, **Z-Arg-SBzl TFA**, has a molecular formula of C₂₃H₂₇F₃N₄O₄S and a molecular weight of 528.54 g/mol. [\[1\]](#)

The following diagram illustrates the chemical structure of **Z-Arg-SBzl TFA**, detailing the arrangement of the Z-protected arginine thioester and the trifluoroacetate counterion.

Caption: 2D structure of Z-Arg-SBzl cation and Trifluoroacetate anion.

Quantitative Data: Kinetic Parameters

Z-Arg-SBzl is a chromogenic substrate used to assay the enzymatic activity of serine proteases, particularly activated protein C (APC). The hydrolysis of the thioester bond by APC can be monitored spectrophotometrically. The kinetic parameters for the hydrolysis of Z-Arg-SBzl by bovine and human activated protein C are summarized in the table below.

Enzyme Source	Substrate	K _m (μM)	k _{cat} (s ⁻¹)	k _{cat} /K _m (M ⁻¹ s ⁻¹)	Reference
Bovine Activated Protein C	Z-Arg-SBzl	28	1.6	57,000	[1]
Human Activated Protein C	Z-Arg-SBzl	130	1.4	11,000	[1]

Experimental Protocols

Enzymatic Assay of Activated Protein C using Z-Arg-SBzl TFA

This protocol is adapted from the methods described by Cho et al. (1984) for determining the kinetic constants of activated protein C using a thioester substrate.[\[1\]](#)

Materials:

- **Z-Arg-SBzl TFA**
- Activated Protein C (bovine or human)
- Assay Buffer: 0.1 M HEPES, pH 7.5, containing 0.1 M NaCl and 0.1% PEG 6000
- DTNB [5,5'-dithiobis(2-nitrobenzoic acid)] solution (Ellman's reagent)
- Spectrophotometer capable of reading at 412 nm

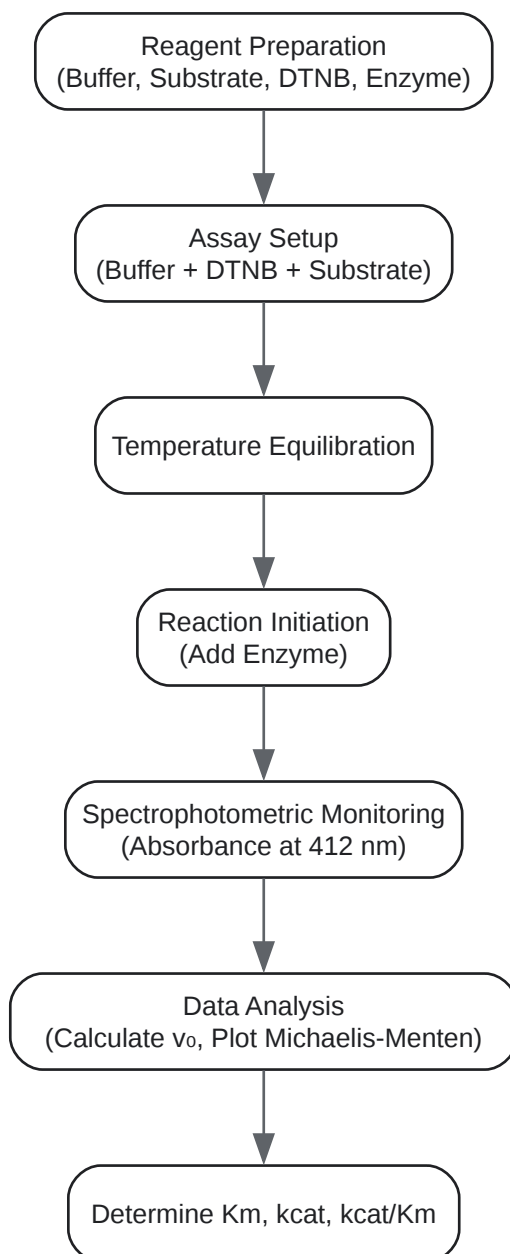
Procedure:

- Preparation of Reagents:
 - Prepare the Assay Buffer and store at 4°C.
 - Prepare a stock solution of **Z-Arg-SBzl TFA** in a suitable organic solvent (e.g., DMSO) and dilute to the desired concentrations in Assay Buffer immediately before use.
 - Prepare a stock solution of DTNB in the Assay Buffer.
 - Prepare a stock solution of activated protein C in the Assay Buffer. The exact concentration should be determined by active-site titration.
- Assay Performance:
 - The assay is performed in a total volume of 1.0 mL in a cuvette.
 - To the cuvette, add 950 μL of Assay Buffer containing the final concentration of DTNB.
 - Add 25 μL of the **Z-Arg-SBzl TFA** solution at various concentrations.
 - Equilibrate the mixture to the desired temperature (e.g., 25°C).
 - Initiate the reaction by adding 25 μL of the activated protein C solution.
 - Immediately mix the contents of the cuvette and monitor the increase in absorbance at 412 nm over time. The absorbance change is due to the formation of the 2-nitro-5-thiobenzoate anion upon the reaction of the released thiol with DTNB.
- Data Analysis:
 - Calculate the initial velocity (v_0) of the reaction from the linear portion of the absorbance versus time plot, using the molar extinction coefficient of the 2-nitro-5-thiobenzoate anion ($13,600 \text{ M}^{-1}\text{cm}^{-1}$ at pH 7.5).
 - Plot the initial velocities against the substrate concentrations and fit the data to the Michaelis-Menten equation to determine the kinetic parameters, K_m and V_{max} .

- Calculate k_{cat} from V_{max} using the equation: $k_{cat} = V_{max} / [E]$, where $[E]$ is the enzyme concentration.

The following diagram outlines the workflow for the enzymatic assay of activated protein C.

Experimental Workflow for Activated Protein C Assay

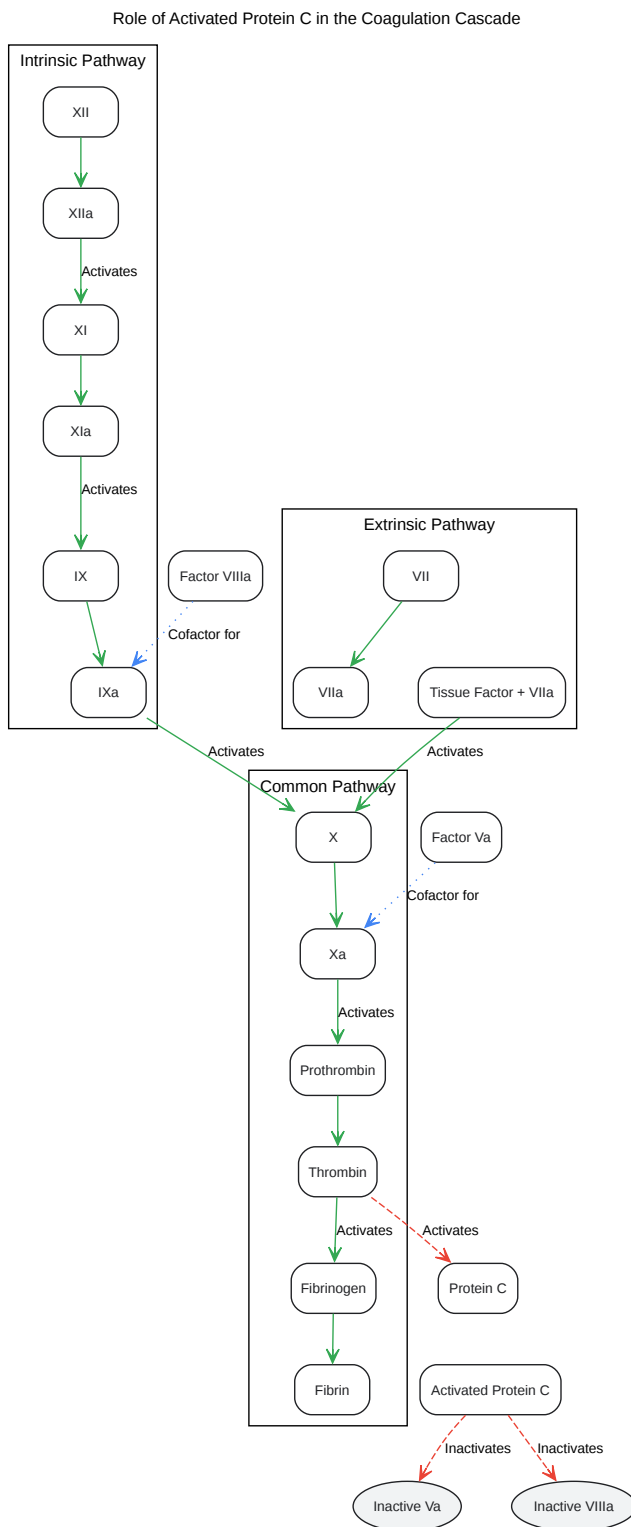


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Caption: Workflow for the enzymatic assay of activated protein C.

Role in the Coagulation Cascade

Activated protein C is a key anticoagulant enzyme that regulates the coagulation cascade by proteolytically inactivating Factors Va and VIIIa. **Z-Arg-SBzl TFA** serves as a valuable tool for studying the activity of this important enzyme. The diagram below illustrates the position of activated protein C within the broader coagulation pathway.



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Caption: Activated Protein C's regulatory role in coagulation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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